

Proper Disposal of Methoxypropyl Acetate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Methoxypropyl acetate*

CAS No.: *84540-57-8*

Cat. No.: *B1672280*

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **methoxypropyl acetate** (PMA), a common solvent in research and pharmaceutical development. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Methoxypropyl acetate is a flammable liquid and must be handled as hazardous waste.^[1] Disposal must be in strict accordance with all applicable local, regional, national, and international regulations.^{[2][3]} Improper disposal can lead to significant safety risks, including fire and explosion, and environmental contamination.

Immediate Safety and Handling

Before handling **methoxypropyl acetate**, ensure that all personnel are familiar with the following safety protocols.

Personal Protective Equipment (PPE):

- **Gloves:** Wear solvent-resistant gloves (e.g., nitrile, neoprene).^[4]

- Eye Protection: Use chemical safety goggles or a face shield.[\[4\]](#)[\[5\]](#)
- Respiratory Protection: If ventilation is inadequate, use an appropriate respirator with a filter for organic gases and vapors.[\[4\]](#)
- Protective Clothing: Wear a lab coat or other protective clothing to prevent skin contact.[\[4\]](#)

Handling and Storage:

- Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[6\]](#)
- Store in a cool, dry, well-ventilated area in a tightly closed container.[\[2\]](#)[\[7\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[2\]](#)[\[5\]](#)
- Use explosion-proof electrical and ventilating equipment.[\[2\]](#)[\[6\]](#)

Spill and Exposure Procedures

In Case of a Spill:

- Eliminate Ignition Sources: Immediately shut off all possible sources of ignition.[\[2\]](#)
- Ventilate the Area: Increase ventilation to disperse vapors.[\[2\]](#)
- Contain the Spill: Use non-combustible absorbent materials like sand or earth to contain the spill.[\[4\]](#) For larger spills, transfer the material to a labeled, sealable container for disposal.[\[4\]](#)
- Clean-Up: Use non-sparking tools to collect the absorbed material.[\[2\]](#) Place the waste in a suitable container for disposal.[\[2\]](#)
- Decontaminate: Wash the spill area thoroughly.

First Aid for Exposure:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[\[5\]](#)
- Skin Contact: Remove contaminated clothing and wash the skin thoroughly with soap and water.[\[4\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[4]
- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.[2]

Methoxypropyl Acetate Disposal Protocol

Disposal of **methoxypropyl acetate** must be managed by a licensed hazardous-waste disposal contractor.[3][5] The waste generator is responsible for proper classification and disposal in compliance with all regulations.[3]

Step-by-Step Disposal Procedure:

- Waste Classification: Classify **methoxypropyl acetate** waste as hazardous due to its flammability.[1][3]
- Containerization:
 - Collect waste **methoxypropyl acetate** in a designated, properly labeled, and sealed container.
 - Ensure the container is compatible with the chemical and is in good condition without leaks or damage.[2]
- Labeling: Clearly label the waste container with "Hazardous Waste," "**Methoxypropyl Acetate**," and the appropriate hazard symbols (e.g., flammable liquid).
- Storage of Waste: Store the waste container in a designated, well-ventilated, and secure area away from incompatible materials and ignition sources.[2]
- Arrange for Pickup: Contact a certified hazardous waste disposal company to arrange for the collection and disposal of the waste.
- Documentation: Maintain records of all waste disposal activities, including dates, quantities, and the disposal company used.

Do NOT:

- Dispose of **methoxypropyl acetate** down the drain.[2][3]

- Mix with other incompatible waste streams.
- Allow the product to enter waterways.[\[2\]](#)

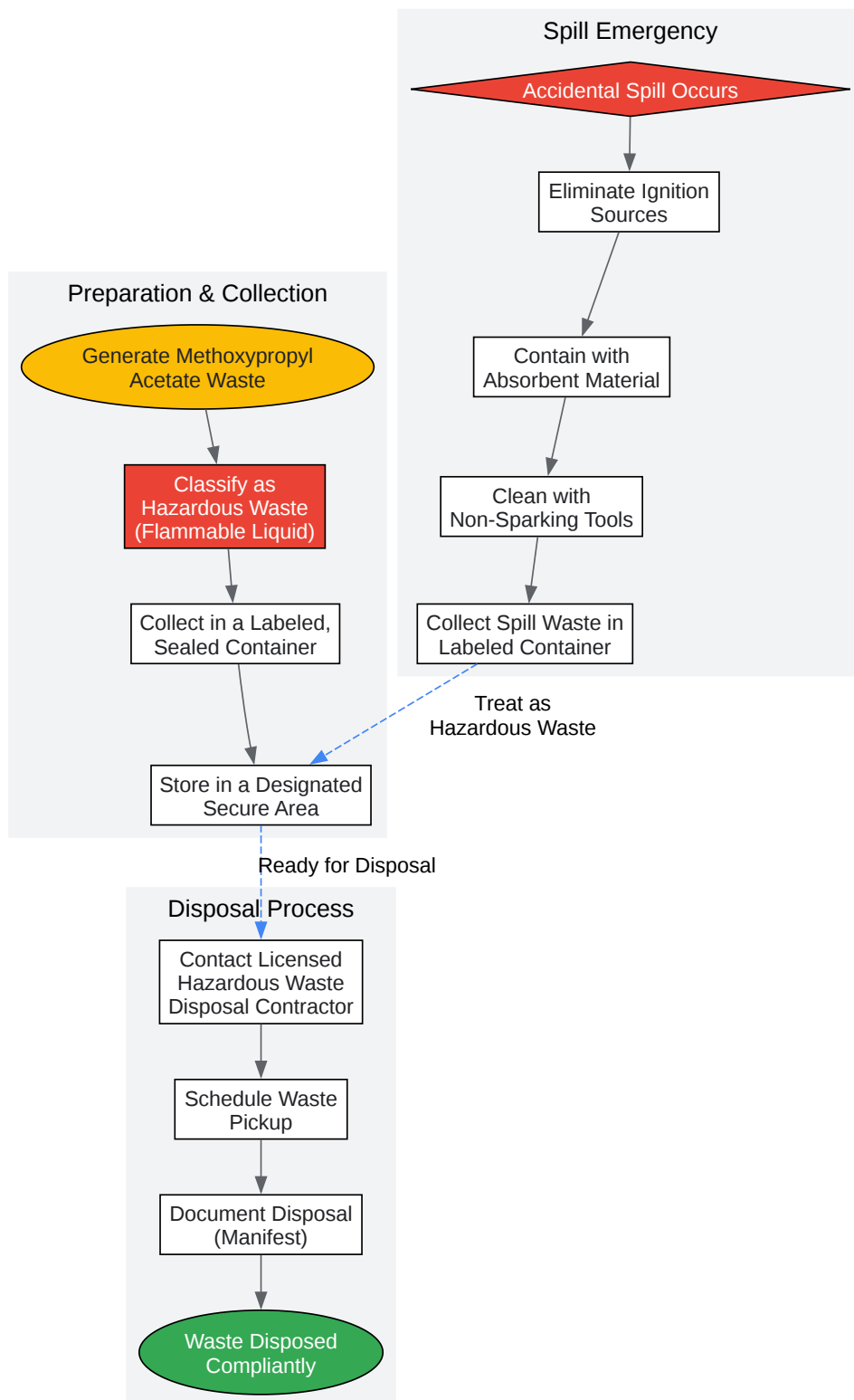
Key Data for Methoxypropyl Acetate

Property	Value
UN Number	1993 or 3272
Dangerous Goods Class	3 (Flammable Liquid)
Packing Group	III
Hazchem Code	•3Y
Flash Point	42 - 45.5 °C (Closed Cup)
Lower Explosion Limit	1.3%
Upper Explosion Limit	13.1%
Auto-ignition Temperature	333 °C

Data sourced from multiple safety data sheets.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Methoxypropyl Acetate Disposal Workflow

Methoxypropyl Acetate Disposal Workflow

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Caption: Workflow for the safe disposal of **methoxypropyl acetate** waste.

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